

A Comparative Analysis of 4-(2-Aminopropyl)phenol and Other Key Amphetamine Metabolites

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Compound of Interest

Compound Name: 4-(2-Aminopropyl)phenol

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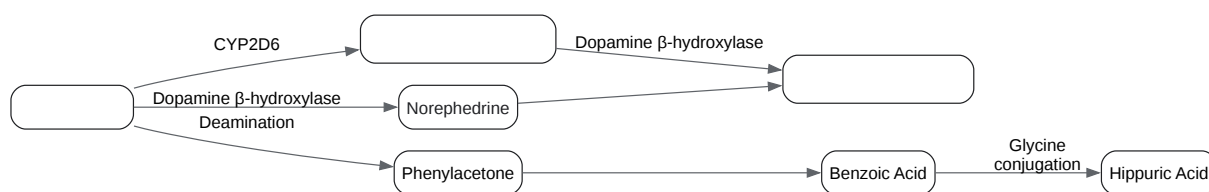
This guide provides an objective, data-driven comparison of **4-(2-aminopropyl)phenol**, also known as 4-hydroxyamphetamine (P-HA), with other principal metabolites of amphetamine. The following sections detail their pharmacological activities, metabolic pathways, and the experimental protocols used to derive these findings, offering a comprehensive resource for researchers in pharmacology and drug development.

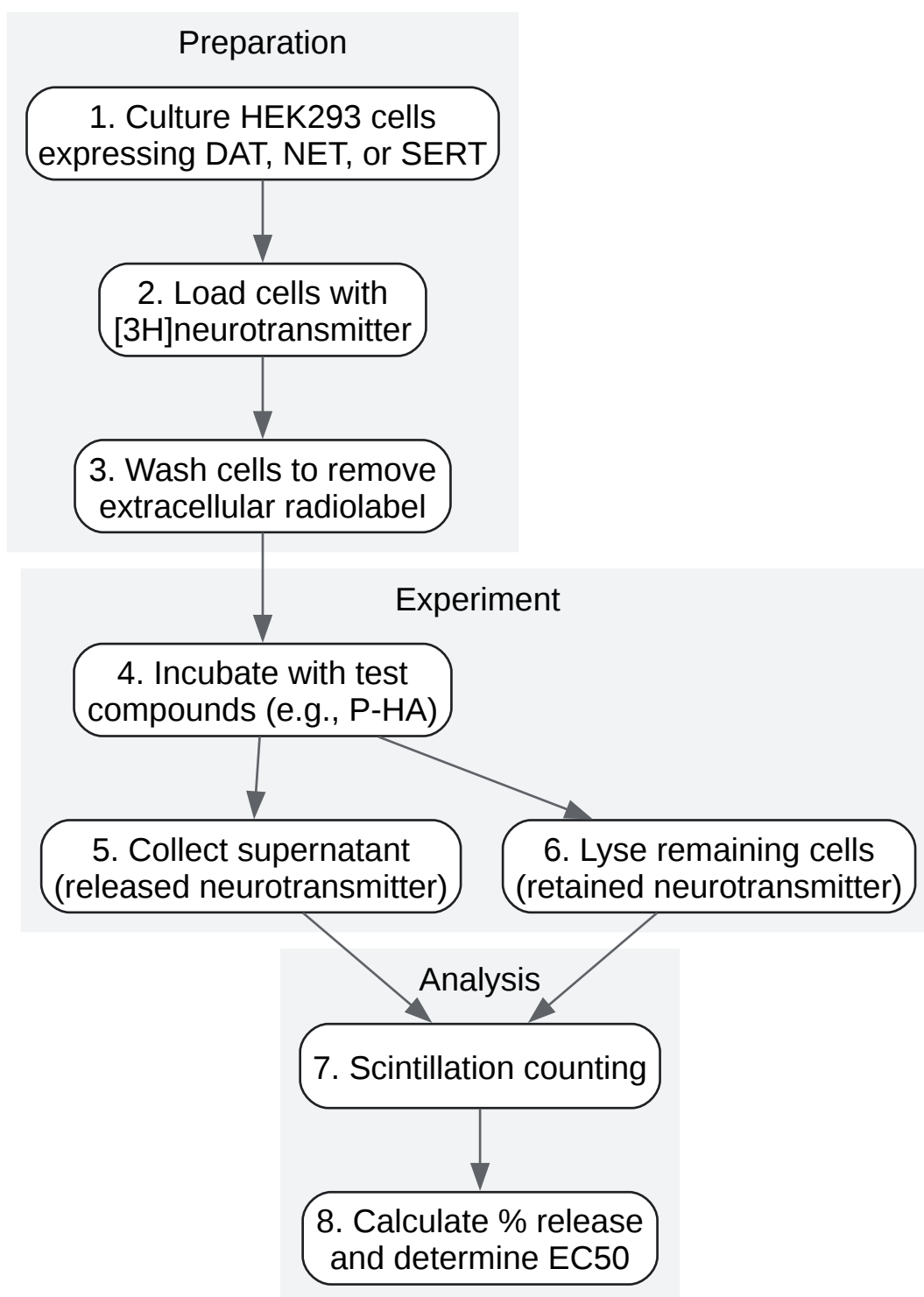
Introduction to Amphetamine Metabolism

Amphetamine undergoes extensive metabolism in the human body, primarily through two oxidative pathways: aromatic hydroxylation and oxidative deamination.^[1] The cytochrome P450 enzyme CYP2D6 is significantly involved in these transformations.^{[2][3]} Aromatic hydroxylation at the para position results in the formation of the pharmacologically active metabolite 4-hydroxyamphetamine (P-HA).^[1] Further metabolism of P-HA and other amphetamine metabolites, such as norephedrine, leads to the production of 4-hydroxynorephedrine (P-HNor). This guide will focus on a side-by-side comparison of P-HA with its parent compound, amphetamine, and its key fellow metabolites: norephedrine and 4-hydroxynorephedrine.

Metabolic Pathway of Amphetamine

Amphetamine is metabolized via several key enzymatic steps. The primary routes involve hydroxylation and deamination, leading to a variety of active and inactive compounds. The enzyme CYP2D6 is a key player in the formation of 4-hydroxyamphetamine.[3] This metabolite can then be further converted to 4-hydroxynorephedrine by dopamine β -hydroxylase.[4][5]





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